

An In-depth Technical Guide to the Physicochemical Properties of 4-Pentylaniline

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Compound of Interest

Compound Name: 4-Pentylaniline

Cat. No.: B1581728

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **4-Pentylaniline**, a key intermediate in various organic syntheses. The information herein is intended to support research, development, and safety protocols by providing essential data and standardized experimental methodologies.

Core Physicochemical Properties

The physicochemical properties of **4-Pentylaniline** are crucial for predicting its behavior in chemical reactions, formulation processes, and biological systems. A summary of these key parameters is presented below.

Quantitative Data Summary

Property	Value	Units	Reference(s)
Molecular Formula	C ₁₁ H ₁₇ N	-	[1][2]
Molecular Weight	163.26	g/mol	[1][3]
Boiling Point	130 - 266.5	°C	[1][2][4][5]
Melting Point	41 - 46.25 (some estimated)	°C	[2][4][5]
Density	0.919 - 0.973	g/mL at 25 °C	[1][6]
Water Solubility	Sparingly soluble (0.16 g/L at 25 °C)	g/L	[1][2][6][7]
pKa (Predicted)	5.10 ± 0.10	-	[2][5][7]
LogP (Predicted)	3.4 - 3.58	-	[5][8]
Refractive Index	1.53	n _{20/D}	[1][2][6]
Flash Point	>110 - 113.5	°C	[1][4]
Vapor Pressure	0.00862	mmHg at 25°C	[2][5][9]

Experimental Protocols

Standardized experimental protocols are essential for the accurate and reproducible determination of physicochemical properties. The following are detailed methodologies for key parameters, adapted for the analysis of **4-Pentylaniline**.[\[10\]](#)

Determination of Melting Point (Capillary Method)

Principle: The melting point is determined by heating a small, packed sample of the crystalline solid and observing the temperature range over which it transitions to a liquid.[\[10\]](#)

Methodology:

- A small amount of finely powdered **4-Pentylaniline** is packed into a capillary tube to a height of 2-3 mm.

- The capillary tube is placed in a calibrated melting point apparatus.
- The sample is heated at a controlled rate, typically 1-2 °C per minute, near the expected melting point.
- The temperature at which the first drop of liquid appears and the temperature at which the last solid particle melts are recorded. The melting point is reported as this range.[\[10\]](#)

Determination of Boiling Point (Distillation Method)

Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Methodology:

- A sample of **4-Pentylaniline** is placed in a distillation flask with a few boiling chips.
- The flask is fitted with a condenser and a thermometer, with the thermometer bulb positioned just below the side arm of the flask.
- The flask is heated gently.
- The temperature is recorded when the liquid is boiling and a steady stream of distillate is collected. This temperature is the boiling point at the recorded atmospheric pressure.

Determination of Density (Pycnometer Method)

Principle: Density is determined by measuring the mass of a known volume of the substance.

Methodology:

- A clean, dry pycnometer is weighed empty.
- The pycnometer is filled with **4-Pentylaniline** and weighed again.
- The pycnometer is then emptied, cleaned, and filled with a reference substance of known density (e.g., distilled water) and weighed.

- The volume of the pycnometer is calculated from the mass and density of the reference substance.
- The density of **4-Pentylaniline** is then calculated by dividing the mass of the sample by the volume of the pycnometer.

Determination of Water Solubility (Shake-Flask Method)

Principle: This method determines the saturation concentration of a substance in water at a given temperature.

Methodology:

- An excess amount of **4-Pentylaniline** is added to a flask containing a known volume of distilled water.
- The flask is sealed and agitated at a constant temperature until equilibrium is reached (typically 24-48 hours).
- The solution is then allowed to stand to allow any undissolved material to settle.
- A sample of the supernatant is carefully removed and filtered to remove any suspended particles.
- The concentration of **4-Pentylaniline** in the aqueous sample is determined using a suitable analytical method, such as UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC).

Determination of pKa (Potentiometric Titration)

Principle: The pKa is determined by monitoring the pH of a solution of the compound as it is titrated with a strong acid or base. The pKa corresponds to the pH at which the compound is 50% ionized.^[10]

Methodology:

- A precise amount of **4-Pentylaniline** is dissolved in a suitable solvent (e.g., a methanol/water mixture).

- The solution is placed in a thermostatted vessel, and a calibrated pH electrode is immersed in the solution.
- A standardized solution of a strong acid (e.g., 0.1 M HCl) is added in small, precise increments using a burette.
- The pH of the solution is recorded after each addition of the titrant.
- The pKa is determined from the titration curve as the pH at the half-equivalence point.[\[10\]](#)

Determination of Partition Coefficient (LogP) (Shake-Flask Method)

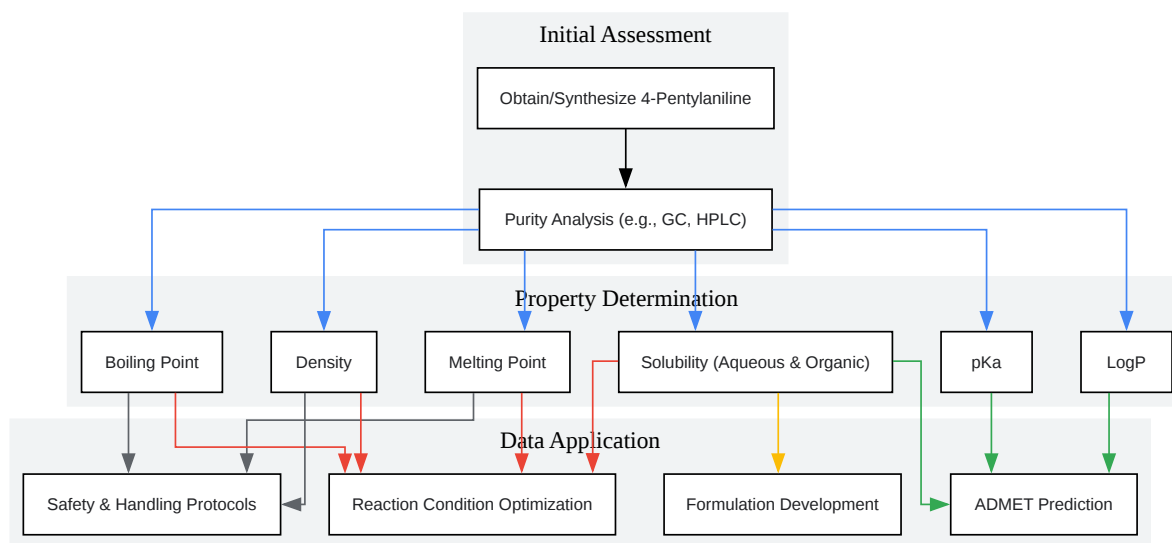
Principle: The partition coefficient (P) is the ratio of the concentration of a compound in a mixture of two immiscible phases at equilibrium, in this case, n-octanol and water. LogP is the logarithm of this ratio.

Methodology:

- A known amount of **4-Pentylaniline** is dissolved in a mixture of n-octanol and water in a separatory funnel.
- The mixture is shaken vigorously to allow for partitioning of the analyte between the two phases and then allowed to stand for the phases to separate completely.
- The concentration of **4-Pentylaniline** in both the n-octanol and aqueous phases is determined using a suitable analytical technique, such as UV-Vis spectroscopy or HPLC.[\[10\]](#)
- The partition coefficient (P) is calculated as the ratio of the concentration in n-octanol to the concentration in water. LogP is the base-10 logarithm of this value.[\[10\]](#)

Visualizations

The following diagrams illustrate key logical workflows relevant to the characterization of **4-Pentylaniline**.



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Caption: Workflow for Physicochemical Profiling of **4-Pentylaniline**.

Safety Information

4-Pentylaniline is classified as an irritant.[2][9] It is harmful if swallowed, in contact with skin, or if inhaled, causing skin irritation, serious eye irritation, and potential respiratory irritation.[3][11] Appropriate personal protective equipment, including gloves, safety glasses, and respiratory protection, should be used when handling this compound.[11] Store in a cool, dry, well-ventilated area away from strong oxidizing agents.[1]

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